

2,4-Diaminophenoxyethanol safety and toxicology data for research

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Compound of Interest

Compound Name: 2,4-Diaminophenoxyethanol

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An In-depth Technical Guide on the Safety and Toxicology of **2,4-Diaminophenoxyethanol**
For Researchers, Scientists, and Drug Development Professionals

Introduction

2,4-Diaminophenoxyethanol, and its salts such as the dihydrochloride (HCl) form (CAS No: 66422-95-5), is an aromatic amine used primarily as a coupler in permanent (oxidative) hair dye formulations.[1][2] In these products, it reacts with a primary intermediate (developer) in the presence of an oxidizing agent to form the final hair color.[1] Given its direct and repeated application to the scalp and hair, a thorough understanding of its toxicological profile is essential for safety assessment and regulatory compliance.

This technical guide provides a consolidated overview of the available safety and toxicology data for **2,4-Diaminophenoxyethanol**, focusing on key endpoints relevant to human health risk assessment. It summarizes quantitative data from pivotal studies, details the methodologies of those experiments, and provides visual workflows for key toxicological evaluation processes.

Toxicological Data Summary

The following tables present quantitative data from key toxicological studies. The majority of the testing has been conducted on the dihydrochloride salt, which is considered to have toxicological properties comparable to other salts for risk assessment purposes.[3]

Table 1: Acute Toxicity

Route	Species	Guideline	Endpoint & Value
Oral	Rat	OECD 401 (similar)	LD50: ~1000 - 1113 mg/kg bw[1][2][4][5]
Oral	Mouse	Not specified	LD50: 1160 - 1745 mg/kg bw[1][6]

Table 2: Irritation & Sensitization

Endpoint	Species	Guideline	Result
Skin Irritation	Rabbit	Not specified	Not irritating / Slightly irritating[7][8]
Eye Irritation	Rabbit	Not specified	Not an irritant at 4% dilution; may be an irritant when undiluted[2][8]
Skin Sensitization	Mouse	OECD 429 (LLNA)	SensitizerEC3 Value: 3.2%[2][8]

EC3 (Estimated Concentration for a 3-fold Stimulation Index)

Table 3: Genotoxicity / Mutagenicity

Assay Type	Test System	Metabolic Activation	Guideline	Result
Gene Mutation	S. typhimurium (Ames test)	With & Without	Not specified	Negative[9]
Gene Mutation	V79 Chinese hamster cells	With & Without	Not specified	Negative[9]
DNA Repair	HeLa cells (UDS test)	With & Without	Not specified	Negative[9]
In vivo Micronucleus	Rat bone marrow	N/A	Not specified	Negative[1][6][8]

Table 4: Repeated Dose Toxicity

Study Type	Species	Guideline	NOAEL
90-Day Sub-chronic Oral (Gavage)	Rat	OECD 408	20 mg/kg bw/day[2][8][10]

NOAEL (No-Observed-Adverse-Effect Level)

Experimental Protocols

Detailed methodologies for the pivotal studies that inform the key toxicological endpoints are described below. These protocols are based on internationally recognized OECD guidelines.

Acute Oral Toxicity (Acute Toxic Class Method)

- Guideline: Based on OECD Guideline 423.[11][12][13][14][15]
- Objective: To determine the acute oral toxicity of a substance and classify it based on lethality.
- Species: Rat (e.g., Sprague-Dawley or Wistar strains).[2]
- Methodology: A single dose of the test substance is administered by oral gavage to a group of fasted animals.[2] The study proceeds in a stepwise manner using a limited number of

animals at each step. In the study referenced, a starting dose of 1000 mg/kg body weight was used.[2][5][6] Animals are observed for mortality, clinical signs of toxicity (e.g., changes in behavior, piloerection, hypoactivity), and effects on body weight for up to 14 days post-dosing.[2][3] A gross necropsy is performed on all animals at the end of the observation period.[2][5]

- Endpoint: The LD50 (Lethal Dose for 50% of animals) is estimated, which allows for hazard classification.[11]

Skin Sensitization (Local Lymph Node Assay - LLNA)

- Guideline: OECD Guideline 429.[16][17][18]
- Objective: To determine the potential of a substance to induce skin sensitization by measuring lymphocyte proliferation in the draining lymph nodes.[19]
- Species: Mouse (e.g., CBA/J strain).[20]
- Methodology: A minimum of three concentrations of the test substance, plus a vehicle control and a positive control, are used.[16][17] For three consecutive days, 25 μ L of the test substance solution is applied to the dorsal surface of each ear.[20][21] Approximately 48 hours after the final application (on Day 5), a solution of 3 H-methyl thymidine is injected intravenously into all mice.[20] Five hours later (on Day 6), the animals are euthanized, and the draining auricular lymph nodes are excised.[17][22] A single-cell suspension of lymph node cells is prepared, and the incorporation of the radiolabel is measured by β -scintillation counting.[17]
- Endpoint: The Stimulation Index (SI) is calculated for each dose group by dividing the mean radioactive disintegrations per minute (DPM) by the mean DPM of the vehicle control group. A substance is classified as a sensitizer if the SI is ≥ 3 . The EC3 value, the concentration that produces an SI of 3, is calculated to measure sensitizing potency.[17][19]

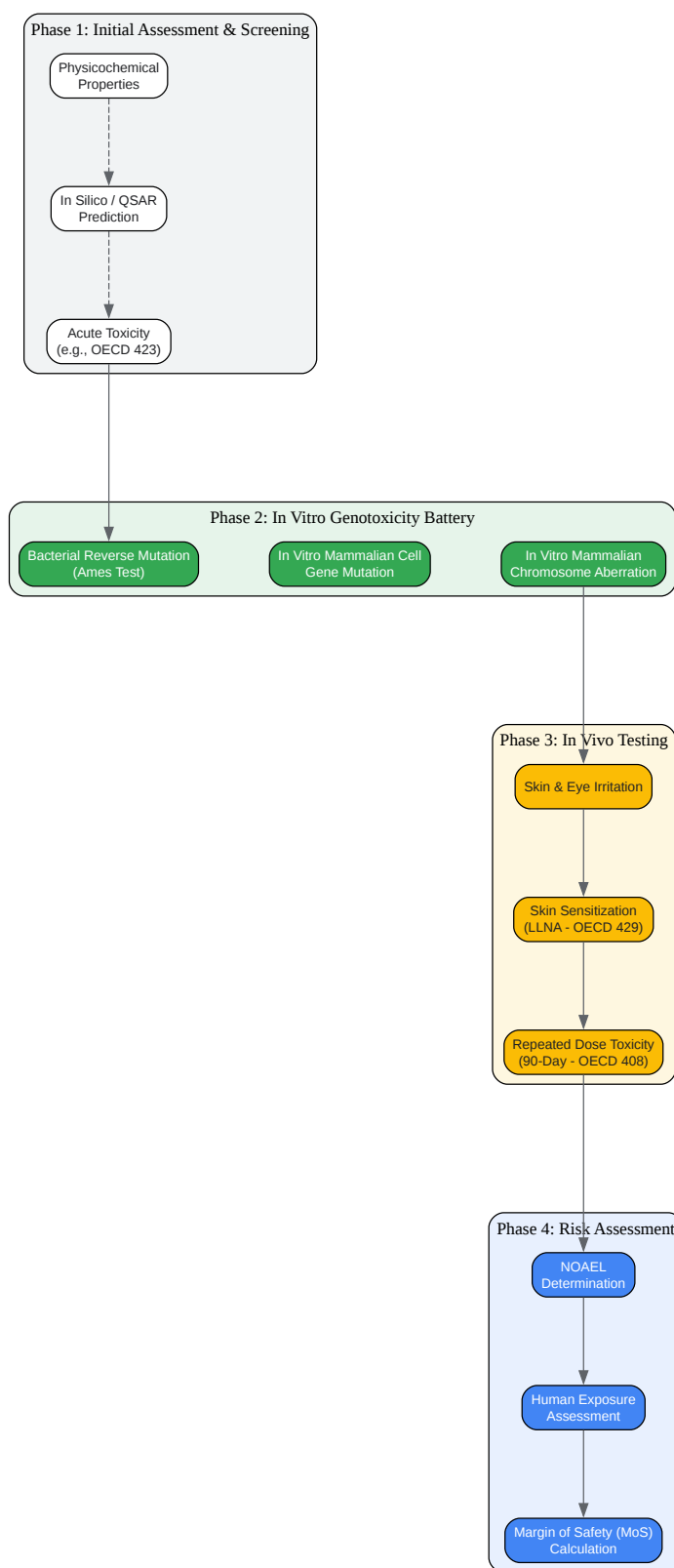
90-Day Repeated Oral Toxicity Study

- Guideline: OECD Guideline 408.[23][24][25][26][27]

- Objective: To provide information on potential health hazards from repeated exposure over a prolonged period and to determine a No-Observed-Adverse-Effect Level (NOAEL).[24]
- Species: Rat (e.g., Sprague-Dawley strain).[3]
- Methodology: The test substance is administered daily, typically by oral gavage, to several groups of animals (e.g., 10 males and 10 females per group) at a minimum of three graded dose levels for 90 days.[24][26] A control group receives the vehicle only.[23] In the key study for **2,4-Diaminophenoxyethanol** HCl, doses of 4, 20, and 100 mg/kg bw/day were used.[3][10] Animals are observed daily for clinical signs of toxicity. Body weight and food consumption are measured weekly.[26] Comprehensive examinations, including ophthalmology, hematology, clinical biochemistry, and urinalysis, are conducted at specified intervals. At the end of the 90-day period, all animals are euthanized, subjected to a full gross necropsy, and a wide range of organs and tissues are collected for histopathological examination.[26]
- Endpoint: The NOAEL is determined as the highest dose level at which there are no statistically or biologically significant adverse effects related to the treatment.[24]

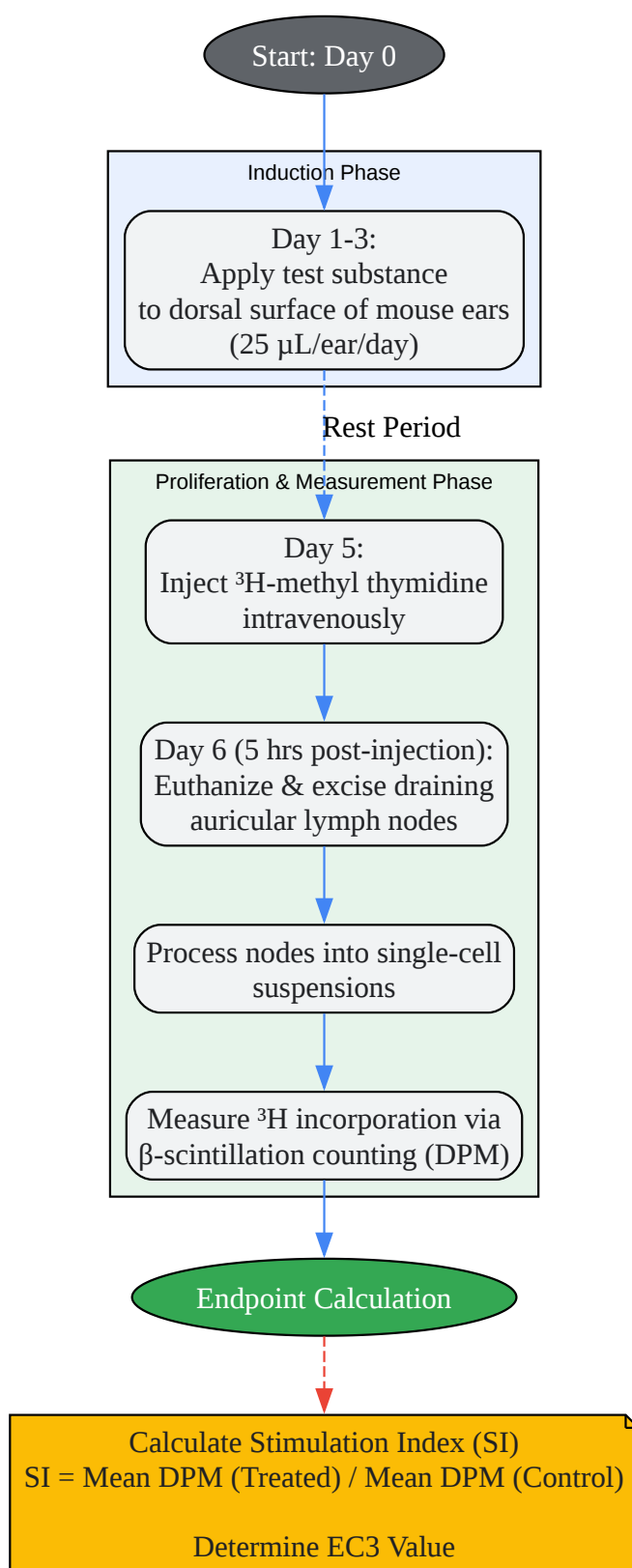
Visualized Workflows and Pathways

The following diagrams illustrate standardized workflows relevant to the toxicological evaluation of chemical substances.



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Caption: A generalized workflow for chemical safety and toxicological assessment.



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Caption: Experimental workflow for the OECD 429 Local Lymph Node Assay (LLNA).

Conclusion

The toxicological data for **2,4-Diaminophenoxyethanol** indicates a low level of acute oral toxicity.[1][2][4][5] It is not considered to be a skin irritant and is not an eye irritant under normal use concentrations.[2][7][8] However, a key finding is its classification as a skin sensitizer based on robust LLNA data, which is a critical consideration for products intended for direct skin contact.[2][8] The substance does not show evidence of genotoxic or mutagenic potential in a comprehensive battery of in vitro and in vivo assays.[1][6][7][8][9] A 90-day repeated oral toxicity study in rats established a clear No-Observed-Adverse-Effect Level (NOAEL) of 20 mg/kg bw/day, which is a crucial value for conducting human health risk assessments and establishing safe concentration limits in final consumer products.[2][8][10]

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